

"Methyl 1-cyclopentene-1-carboxylate" molecular weight and formula

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name:	Methyl 1-cyclopentene-1-carboxylate
Cat. No.:	B041561

[Get Quote](#)

Technical Data Sheet: Methyl 1-cyclopentene-1-carboxylate

Audience: Researchers, scientists, and drug development professionals.

This document provides core physicochemical properties of **Methyl 1-cyclopentene-1-carboxylate**, a cyclopentene derivative used as a starting material in the synthesis of various chemical compounds.^[1]

Chemical Properties and Identification

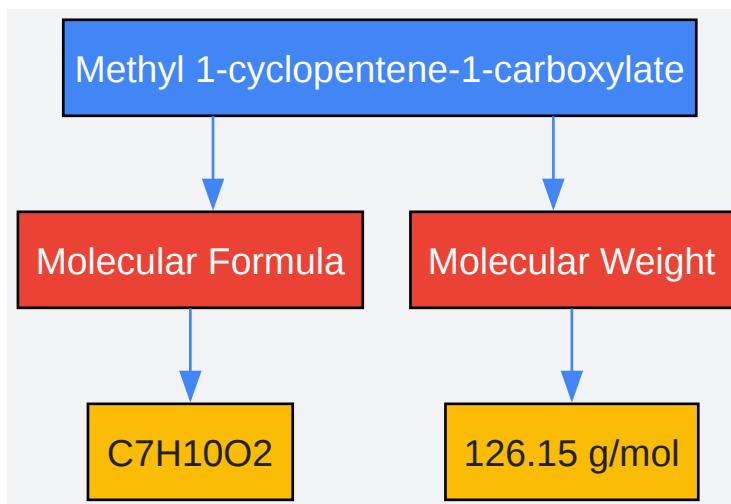
Methyl 1-cyclopentene-1-carboxylate is a colorless liquid.^[1] It is utilized in organic synthesis, for instance, in asymmetric oxidative Heck reactions and in the synthesis of azulene derivatives.^[1]

Below is a summary of the key molecular data for this compound.

Identifier	Value
Molecular Formula	C ₇ H ₁₀ O ₂
Molecular Weight	126.15 g/mol [2] [3] [4]
CAS Number	25662-28-6 [2]
Linear Formula	C ₅ H ₇ CO ₂ CH ₃ [2]

Logical Relationship of Compound Properties

The following diagram illustrates the direct association between the chemical compound and its fundamental molecular properties.



[Click to download full resolution via product page](#)

Caption: Molecular properties of **Methyl 1-cyclopentene-1-carboxylate**.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. METHYL 1-CYCLOPENTENE-1-CARBOXYLATE | 25662-28-6 [chemicalbook.com]
- 2. scbt.com [scbt.com]
- 3. chembk.com [chembk.com]
- 4. Methyl cyclopent-1-ene-1-carboxylate | C7H10O2 | CID 549129 - PubChem [pubchem.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. ["Methyl 1-cyclopentene-1-carboxylate" molecular weight and formula]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041561#methyl-1-cyclopentene-1-carboxylate-molecular-weight-and-formula]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com